

# Essential Safety and Operational Guide for Handling 2-(3-Mercaptophenyl)acetic acid

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## Compound of Interest

Compound Name: 2-(3-Mercaptophenyl)acetic acid

Cat. No.: B013651

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This guide provides immediate, essential safety and logistical information for the handling and disposal of **2-(3-Mercaptophenyl)acetic acid**. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

## Hazard Identification and Risk Assessment

**2-(3-Mercaptophenyl)acetic acid** is a hazardous substance that requires careful handling. The primary risks are associated with its irritant properties and strong, unpleasant odor characteristic of mercaptans.

GHS Hazard Classification:[\[1\]](#)

- Skin Corrosion/Irritation: Category 2 (Causes skin irritation)
- Serious Eye Damage/Eye Irritation: Category 2 (Causes serious eye irritation)
- Specific Target Organ Toxicity (Single Exposure): Category 3 (May cause respiratory irritation)

Hazard	GHS Classification	Signal Word	Hazard Statement
Skin Irritation	Category 2	Warning	H315: Causes skin irritation[1]
Eye Irritation	Category 2	Warning	H319: Causes serious eye irritation[1]
Respiratory Irritation	Category 3	Warning	H335: May cause respiratory irritation[1]

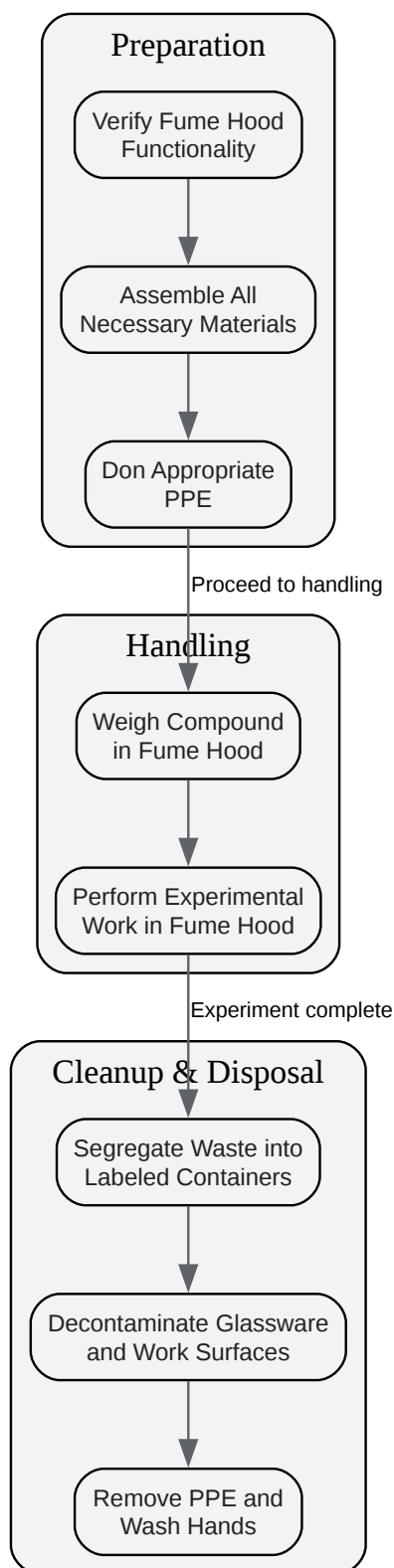
## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to mitigate the risks of exposure. The following table summarizes the required and recommended PPE for handling this compound.

Body Part	PPE Item	Specification and Rationale
Hands	Chemical-Resistant Gloves	Nitrile or Neoprene gloves are recommended. While specific data for 2-(3-Mercaptophenyl)acetic acid is limited, these materials offer good resistance to a range of organic chemicals, including acids. Always check gloves for integrity before use.
Eyes/Face	Safety Goggles & Face Shield	Chemical splash goggles are mandatory to protect against splashes. A face shield should be worn over the goggles when handling larger quantities or when there is a significant risk of splashing.
Body	Laboratory Coat	A standard laboratory coat should be worn to protect against minor spills and contamination of personal clothing.
Respiratory	Fume Hood / Respirator	All handling of 2-(3-Mercaptophenyl)acetic acid must be conducted in a certified chemical fume hood to control inhalation of vapors and its strong odor. For situations where a fume hood is not available or in case of a spill, a NIOSH-approved respirator with an organic vapor/acid gas (OV/AG) cartridge is required. <sup>[2][3]</sup>

## Operational Plan: Step-by-Step Handling Procedure

The following workflow outlines the safe handling of **2-(3-Mercaptophenyl)acetic acid** from preparation to immediate post-handling procedures.



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**Figure 1.** Workflow for safe handling of **2-(3-Mercaptophenyl)acetic acid**.

### Step 1: Preparation

- **Verify Fume Hood:** Ensure the chemical fume hood is operational and the airflow is adequate.
- **Gather Materials:** Assemble all necessary equipment, chemicals, and waste containers within the fume hood to minimize movement in and out of the containment area.
- **Don PPE:** Put on all required personal protective equipment as outlined in the table above.

### Step 2: Handling

- **Weighing:** Carefully weigh the solid **2-(3-Mercaptophenyl)acetic acid** within the fume hood.
- **Experimental Work:** Conduct all subsequent experimental steps, such as dissolution and reaction, within the fume hood to contain any vapors or dust.

### Step 3: Cleanup

- **Decontamination:** Decontaminate all surfaces and equipment that have come into contact with the chemical.
- **Remove PPE:** Remove PPE in the correct order to avoid cross-contamination, and wash hands thoroughly with soap and water.

## Disposal Plan

Proper disposal of **2-(3-Mercaptophenyl)acetic acid** and associated waste is crucial to prevent environmental contamination and ensure laboratory safety.

#### Waste Segregation and Collection:

- **Solid Waste:** Unused **2-(3-Mercaptophenyl)acetic acid** and any contaminated solid materials (e.g., weighing paper, contaminated gloves) should be placed in a designated, sealed, and clearly labeled hazardous waste container for solid organic waste.
- **Liquid Waste:** Solutions containing **2-(3-Mercaptophenyl)acetic acid** should be collected in a separate, sealed, and labeled hazardous waste container for organic liquid waste. Do not

mix with incompatible waste streams.

- Sharps: Any contaminated sharps (needles, razor blades) must be disposed of in a designated sharps container.

#### Labeling and Storage:

- All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: **"2-(3-Mercaptophenyl)acetic acid"**.
- Waste containers should be stored in a designated satellite accumulation area within the laboratory, away from incompatible materials.

#### Final Disposal:

- Follow your institution's Environmental Health and Safety (EHS) guidelines for the final disposal of hazardous chemical waste. Arrange for a pickup by trained EHS personnel. Never dispose of this chemical down the drain.

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## References

- 1. queensu.ca [queensu.ca]
- 2. envirosafetyproducts.com [envirosafetyproducts.com]
- 3. Selecting the Right Reusable Respirator Cartridge Filter - Gemplers [learn.gemplers.com]
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